

Essential Safety and Operational Guide for Handling TUG-1375

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Compound of Interest

Compound Name: TUG-1375

Cat. No.: B611508

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **TUG-1375**. It includes detailed operational and disposal plans to ensure safe and effective handling in a laboratory setting.

Chemical and Pharmacological Profile

TUG-1375 is a potent and selective agonist for the free fatty acid receptor 2 (FFA2), also known as G-protein coupled receptor 43 (GPR43).^{[1][2]} It is a valuable tool for studying the metabolic and inflammatory pathways mediated by FFA2.

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₉ ClN ₂ O ₄ S	[1]
Molecular Weight	442.92 g/mol	[1]
pKi for human FFA2	6.69	[3]
pEC ₅₀ in cAMP assay	7.11 (human FFA2)	
pEC ₅₀ in cAMP assay	6.44 ± 0.13 (murine FFA2)	
Solubility	Soluble in DMSO (125 mg/mL) and 0.1N NaOH(aq)	

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **TUG-1375** should always be consulted, standard laboratory safety protocols for handling chemical compounds should be strictly followed.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves prior to use and dispose of them properly after handling.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to prevent eye contact.
- **Skin and Body Protection:** A laboratory coat should be worn at all times. Ensure it is fully buttoned to protect from potential splashes.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.

Handling and Storage

Operational Plan: Solution Preparation

TUG-1375 is typically supplied as a solid powder. Stock solutions should be prepared with care.

Preparation of a 10 mM DMSO Stock Solution:

- Calculate: For 1 mg of **TUG-1375** (MW: 442.92), you will need approximately 225.8 μL of DMSO to make a 10 mM solution.
- Procedure:
 - Allow the vial of **TUG-1375** powder to equilibrate to room temperature before opening.
 - Add the calculated volume of fresh, anhydrous DMSO to the vial.
 - To aid dissolution, the vial can be gently heated to 37°C or sonicated.
 - Visually confirm that the solid has completely dissolved before use.

Storage Plan

Proper storage is crucial to maintain the stability and activity of **TUG-1375**.

- Solid Form: Store the powder at -20°C for long-term storage (up to 3 years). It can be stored at 4°C for short-term use (up to 2 years).
- In Solution (DMSO):
 - For long-term storage, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
 - Store aliquots at -80°C for up to 2 years.
 - For shorter-term storage, -20°C is suitable for up to 1 year.

Disposal Plan

All waste materials containing **TUG-1375** must be disposed of in accordance with local, state, and federal regulations for chemical waste.

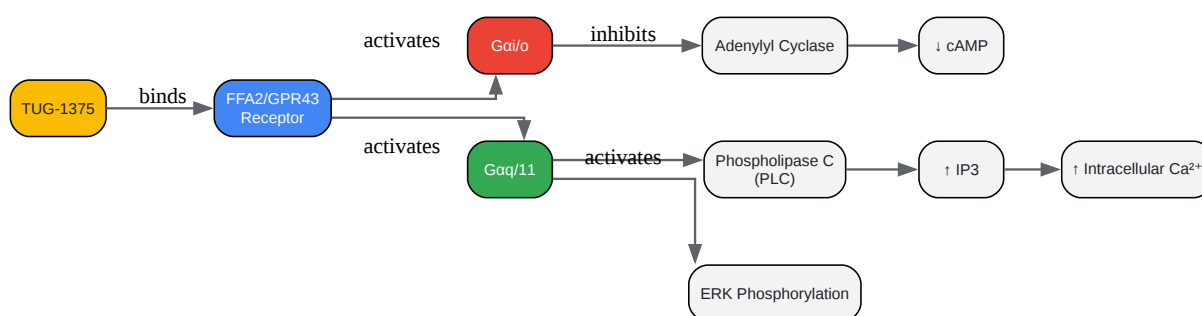
- Contaminated Materials: Used gloves, pipette tips, and empty vials should be collected in a designated, sealed container for chemical waste.
- Unused Solutions: Unused or expired solutions of **TUG-1375** should not be poured down the drain. They must be collected in a clearly labeled, sealed waste container for chemical waste.

disposal.

Experimental Protocols

FFA2 Signaling Pathway

TUG-1375 activates the FFA2 receptor, which is coupled to both Gi/o and Gq/11 G-proteins. This dual signaling leads to multiple downstream cellular responses.



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Caption: FFA2 signaling activated by **TUG-1375**.

Neutrophil Chemotaxis Assay

TUG-1375 has been shown to induce the mobilization and migration of neutrophils. The following is a representative protocol for a neutrophil chemotaxis assay using a Boyden chamber/Transwell system.

1. Isolation of Human Neutrophils:

- Isolate neutrophils from fresh human whole blood using standard methods such as dextran sedimentation followed by Ficoll-Paque gradient centrifugation.
- Perform a quality check on the isolated neutrophils using a marker like anti-CD15 via flow cytometry to ensure high purity (>60%).

- Resuspend the purified neutrophils in a serum-free medium.

2. Assay Setup:

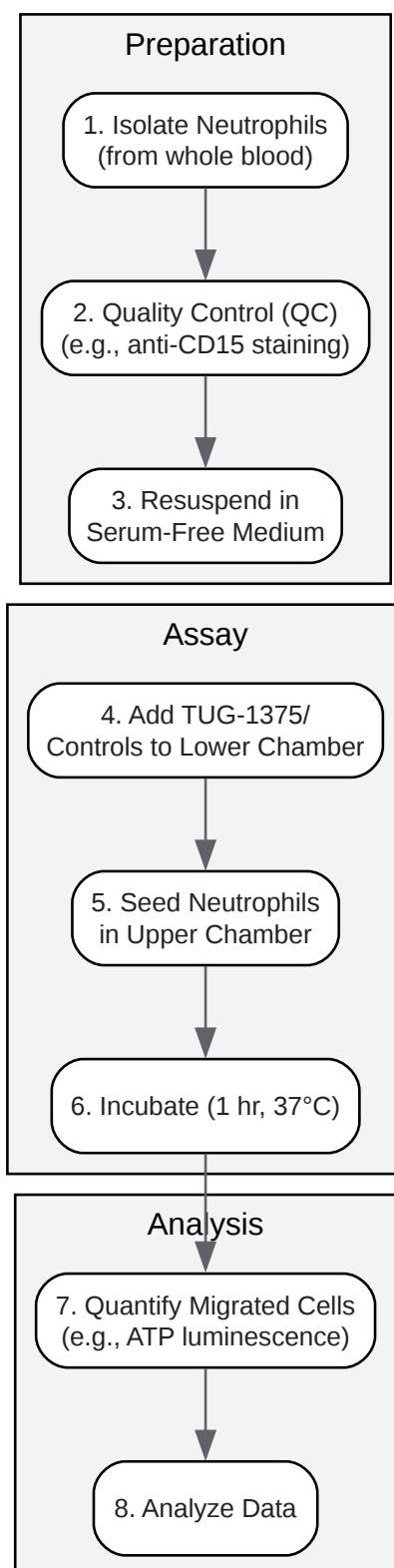
- Add chemoattractants and/or **TUG-1375** at various concentrations to the lower wells of a 96-well Boyden chamber. Include a positive control (e.g., IL-8) and a negative control (medium alone).
- Seed the isolated neutrophils in the upper chamber of the Transwell inserts (typically with a 5.0 μm pore size membrane).

3. Incubation:

- Incubate the plate for approximately 1 hour at 37°C in a humidified incubator.

4. Quantification of Migration:

- After incubation, measure the number of neutrophils that have migrated through the membrane into the lower chamber.
- This can be quantified by measuring ATP levels using a luminescent-based assay (e.g., CellTiter-Glo®), where the luminescence signal is directly proportional to the number of viable cells.



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Caption: Workflow for a neutrophil chemotaxis assay.

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References

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